

Application Notes and Protocols: Electrophilic Amination of N-Nucleophiles Using Oxaziridines

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Compound of Interest

Compound Name: Oxaziridin-2-ol

Cat. No.: B15424921

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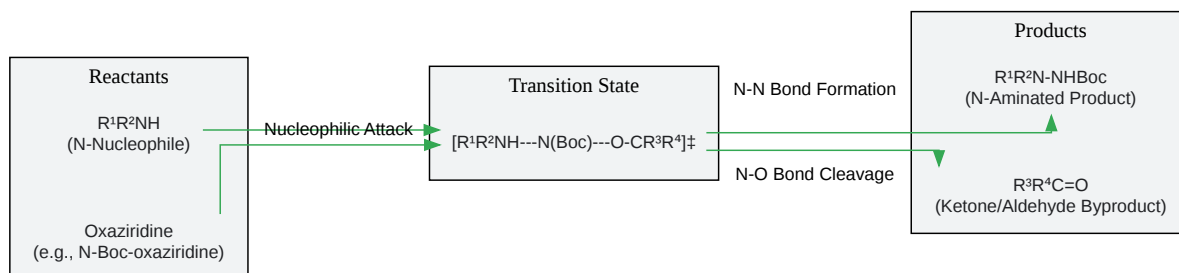
Introduction

Oxaziridines are a class of three-membered heterocyclic compounds containing a C-N-O ring that have emerged as powerful reagents for electrophilic amination.^[1] Their strained ring structure and the weak N-O bond allow for the transfer of a nitrogen atom to a variety of nucleophiles.^{[1][2]} This protocol focuses on the application of oxaziridines for the amination of N-nucleophiles, a crucial transformation in organic synthesis for the formation of N-N bonds, particularly in the synthesis of hydrazines and their derivatives which are important precursors for many heterocyclic compounds.^{[3][4][5]}

The use of N-protected oxaziridines, such as N-Boc or N-sulfonyl derivatives, offers a stable and efficient way to introduce a protected amino group.^{[6][7]} A significant advantage of certain oxaziridines is the nature of their byproduct. For instance, diethylketomalonate-derived oxaziridines release a ketone upon nitrogen transfer, which circumvents the common issue of imine formation that occurs when aldehyde-releasing oxaziridines are used with primary amines.^{[4][5][6]}

Reaction Mechanism and Workflow

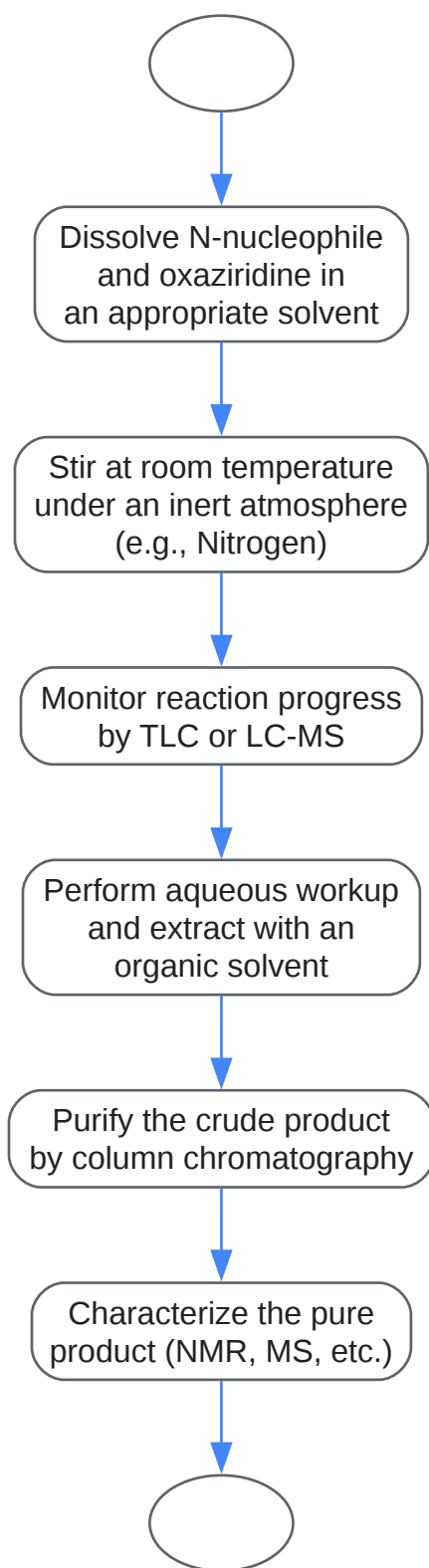
The amination of N-nucleophiles with oxaziridines proceeds via a nucleophilic attack of the N-nucleophile on the electrophilic nitrogen atom of the oxaziridine ring. This results in the cleavage of the weak N-O bond and the formation of a new N-N bond.



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Caption: General mechanism of N-nucleophile amination using an N-Boc-oxaziridine.

A typical experimental workflow for this amination reaction is outlined below.



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